

Dehydrohautriwaic Acid: A Technical Overview of a Diterpenoid with Unexplored Potential

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Compound of Interest

Compound Name: *Dehydrohautriwaic acid*

Cat. No.: *B1163374*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific information on **Dehydrohautriwaic acid** is extremely limited. This guide provides a summary of the existing data and contextualizes it with more extensive research on its parent compound, Hautriwaic acid. The biological activities and experimental protocols detailed below are largely based on studies of Hautriwaic acid and are presented to suggest potential avenues for future research on **Dehydrohautriwaic acid**.

Introduction

Dehydrohautriwaic acid is a clerodane diterpenoid, a class of natural products known for their diverse biological activities. While its parent compound, Hautriwaic acid, has been isolated from plant sources such as *Dodonaea viscosa* and has demonstrated noteworthy anti-inflammatory properties, **Dehydrohautriwaic acid** remains largely uncharacterized. This document compiles the sparse available data on **Dehydrohautriwaic acid** and provides a comprehensive overview of Hautriwaic acid to serve as a foundational reference for researchers interested in exploring this potentially valuable molecule.

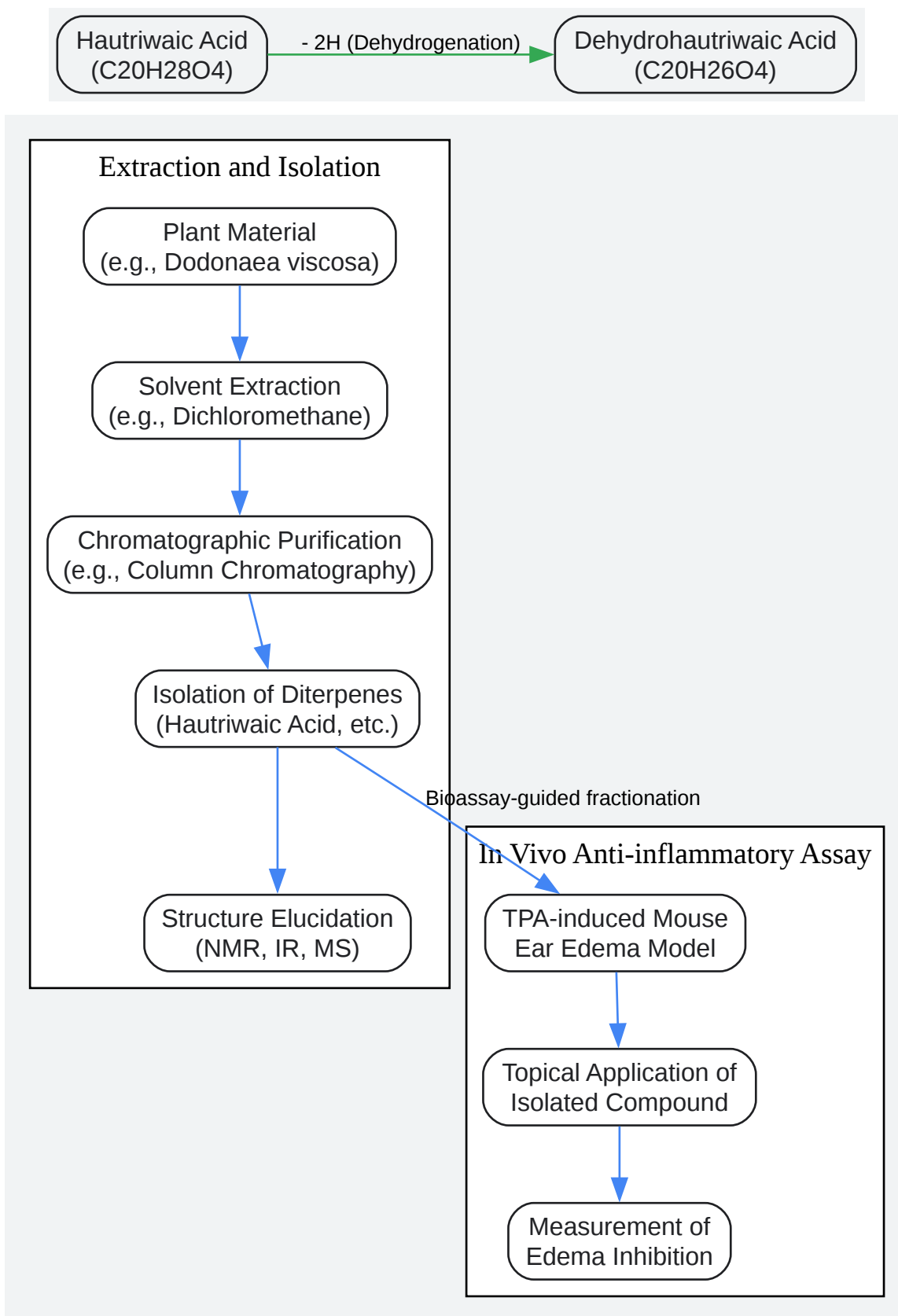
Physicochemical Properties

The available physicochemical data for **Dehydrohautriwaic acid** is limited. The following table summarizes the known information and highlights the significant data gaps. For comparative purposes, data for the parent compound, Hautriwaic acid, is also included where available.

Property	Dehydrohautriwaic acid	Hautriwaic acid
CAS Number	51905-84-1[1][2]	18411-75-1
Molecular Formula	C20H26O4[1]	C20H28O4
Molecular Weight	330.42 g/mol [1]	332.4 g/mol
Melting Point	Not Reported	Not Reported
Boiling Point	Not Reported	Not Reported
Solubility	A product data sheet suggests warming to 37°C and using an ultrasonic bath to aid solubility, but specific solvents and concentrations are not provided.[3]	Not Reported
Storage	Store at -20°C.[1] A product data sheet suggests storage of stock solutions below -20°C for several months and shipping with blue ice.[3]	Not Reported
Appearance	Not Reported	Not Reported
SMILES	<chem>C[C@@H]1CC[C@]2(CO)C=C[C@@]1(C)CCc1ccoc1</chem> [1] INVALID-LINK--	<chem>C[C@@H]1CC[C@]2(CO)C=C[C@@]1(C)CCc1ccoc1</chem> INVALID-LINK--

Structural Relationship

Dehydrohautriwaic acid is structurally derived from Hautriwaic acid through the introduction of an additional double bond, resulting in a dehydrogenated form. This seemingly minor structural modification can have significant implications for the molecule's chemical reactivity and biological activity.



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